

Commercial Suppliers and Technical Guide for 4-Vinyloxyphenylamine in Research

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: 4-Vinyloxy-phenylamine

Cat. No.: B092634

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For researchers, scientists, and drug development professionals, securing a reliable supply of high-purity 4-Vinyloxyphenylamine is a critical first step in leveraging its potential in novel synthetic pathways and material science applications. This technical guide provides an in-depth overview of commercial suppliers, available product specifications, and a foundational understanding of its experimental context.

Commercial Availability

4-Vinyloxyphenylamine, also known by its synonyms 4-ethenoxyaniline and 4-vinyloxyaniline, is a specialty chemical available for research purposes from a select number of suppliers. The Chemical Abstracts Service (CAS) number for this compound is 1005-63-6. When sourcing this chemical, referencing the CAS number is crucial to ensure the correct product is being procured.

Below is a summary of commercial suppliers offering 4-Vinyloxyphenylamine, with details on available quantities and product specifications. Please note that pricing and availability are subject to change and direct inquiry with the suppliers is recommended for the most current information.

Supplier	Product Name(s)	CAS Number	MDL Number	Empirical Formula	Available Quantities	Purity	Price (USD)
Sigma-Aldrich	4-(Vinyloxy)aniline	1005-63-6	MFCD02065040	C ₈ H ₉ NO	25 mg	AldrichCPR	\$77.90
Santa Cruz Biotechnology	4-Vinyloxyphenylamine	1005-63-6	-	C ₈ H ₉ NO	Inquire	For Research Use Only	Inquire
BLD Pharm	4-(Vinyloxy)aniline	1005-63-6	-	C ₈ H ₉ NO	Inquire	Inquire	Inquire
P&S Chemicals	4-Vinyloxyphenylamine	1005-63-6	-	C ₈ H ₉ NO	Inquire	Inquire	Ask for Quotation

Note: "AldrichCPR" indicates a product grade from Sigma-Aldrich that is suitable for a variety of research applications. For other suppliers, purity information may be available upon request or on the product's certificate of analysis. "Inquire" or "Ask for Quotation" indicates that pricing and availability are provided upon direct contact with the supplier.

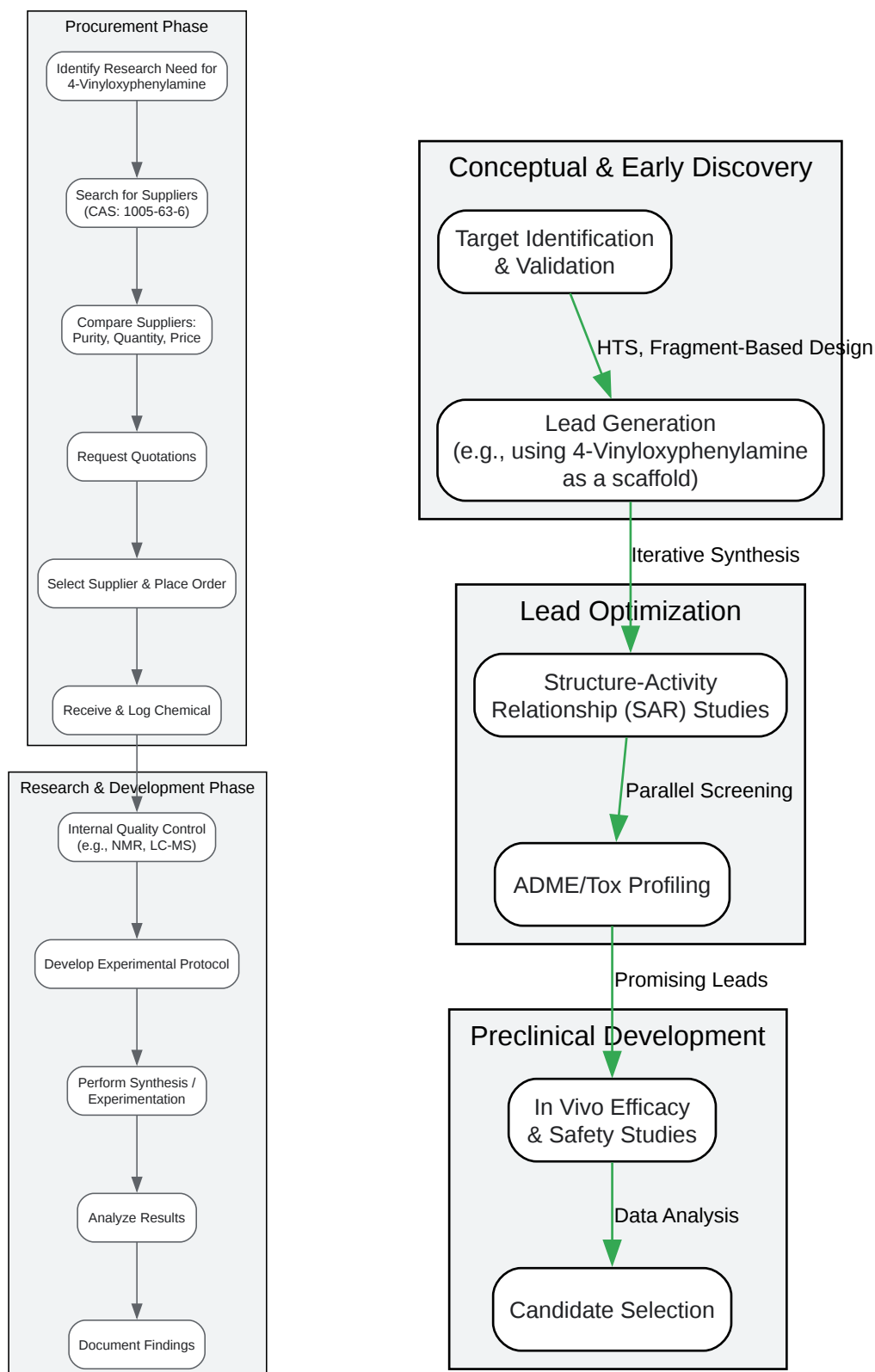
Experimental Protocols and Applications

While specific, detailed experimental protocols for the direct use of 4-Vinyloxyphenylamine are not readily available in public literature, its structural motifs suggest potential applications in several areas of chemical research, particularly in polymer chemistry and as a building block in organic synthesis. The vinyloxy group is a versatile functional group that can participate in various reactions, including polymerization and cycloadditions. The aniline moiety provides a site for a wide range of chemical modifications, such as amide bond formation and cross-coupling reactions.

Researchers interested in utilizing this compound may consider adapting general protocols for reactions involving anilines and vinyl ethers. For instance, the amine group can be acylated or used as a nucleophile in substitution reactions. The vinyl ether group can undergo polymerization initiated by cationic or radical initiators.

Workflow for Procurement and Research Use

The following diagram illustrates a typical workflow for a research organization to procure and utilize a specialty chemical like 4-Vinyloxyphenylamine.



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Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com